

In-Depth Technical Guide: Molecular Weight of (2R)-2-Tert-butyloxirane-2-carboxamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2R)-2-Tert-butyloxirane-2-carboxamide

Cat. No.: B121690

[Get Quote](#)

For the Attention of Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight of the compound **(2R)-2-Tert-butyloxirane-2-carboxamide**. The calculation is based on its molecular formula and the standard atomic weights of its constituent elements.

Molecular Formula and Structure

The chemical structure of **(2R)-2-Tert-butyloxirane-2-carboxamide** leads to the molecular formula: $C_7H_{13}NO_2$.

This formula indicates that each molecule of the compound is composed of:

- 7 Carbon (C) atoms
- 13 Hydrogen (H) atoms
- 1 Nitrogen (N) atom
- 2 Oxygen (O) atoms

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The standard atomic weights used for this calculation are provided by the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows:

- Carbon (C): $7 \text{ atoms} \times 12.011 \text{ amu/atom} = 84.077 \text{ amu}$
- Hydrogen (H): $13 \text{ atoms} \times 1.008 \text{ amu/atom} = 13.104 \text{ amu}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Nitrogen (N): $1 \text{ atom} \times 14.007 \text{ amu/atom} = 14.007 \text{ amu}$ [\[4\]](#)[\[5\]](#)[\[6\]](#)
- Oxygen (O): $2 \text{ atoms} \times 15.999 \text{ amu/atom} = 31.998 \text{ amu}$ [\[7\]](#)[\[8\]](#)[\[9\]](#)

Total Molecular Weight = $84.077 + 13.104 + 14.007 + 31.998 = 143.186 \text{ amu}$

The molecular weight is typically expressed in grams per mole (g/mol). Therefore, the molar mass of **(2R)-2-Tert-butyloxirane-2-carboxamide** is 143.186 g/mol .

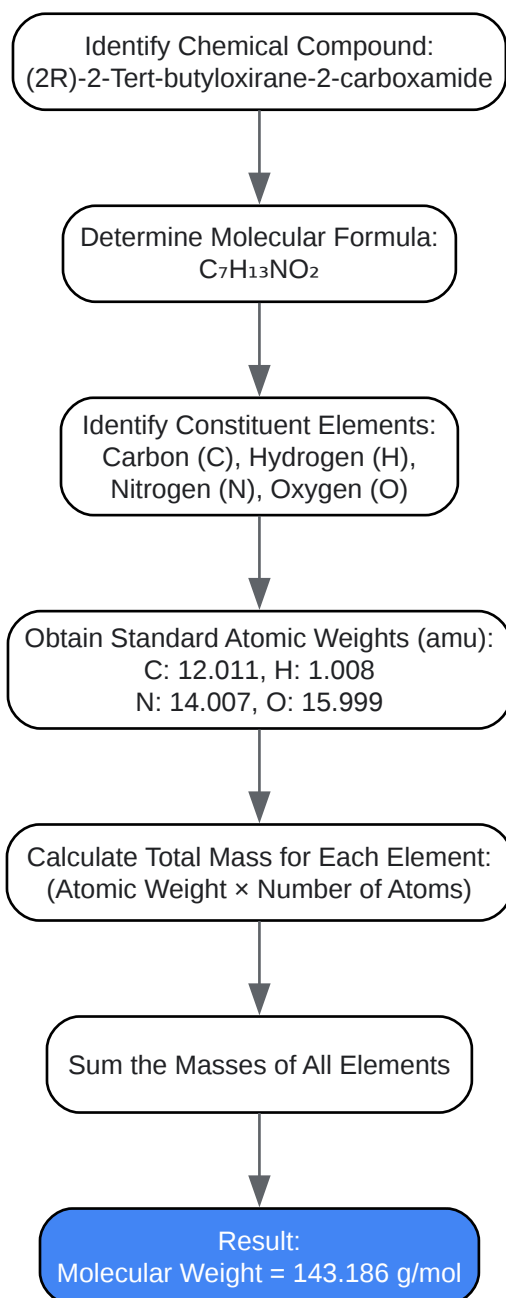
Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clarity and easy comparison.

Element	Symbol	Quantity	Standard Atomic Weight (amu) [2] [4] [10]	Total Mass (amu)
Carbon	C	7	12.011 [10]	84.077
Hydrogen	H	13	1.008 [1] [2] [3]	13.104
Nitrogen	N	1	14.007 [4] [5] [6]	14.007
Oxygen	O	2	15.999 [7] [8] [9]	31.998
Total	143.186			

Logical Relationship of Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.



[Click to download full resolution via product page](#)

Molecular Weight Calculation Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. quora.com [quora.com]
- 2. Hydrogen - Wikipedia [en.wikipedia.org]
- 3. #1 - Hydrogen - H [hobart.k12.in.us]
- 4. Nitrogen | Definition, Symbol, Uses, Properties, Atomic Number, & Facts | Britannica [britannica.com]
- 5. Nitrogen - Wikipedia [en.wikipedia.org]
- 6. #7 - Nitrogen - N [hobart.k12.in.us]
- 7. Oxygen - Wikipedia [en.wikipedia.org]
- 8. princeton.edu [princeton.edu]
- 9. quora.com [quora.com]
- 10. Atomic/Molar mass [westfield.ma.edu]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of (2R)-2-Tert-butyloxirane-2-carboxamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121690#2r-2-tert-butyloxirane-2-carboxamide-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com